

An In-depth Technical Guide to the Molecular Weight of Benzyltrimethylammonium Tribromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Benzyltrimethylammonium tribromide
Cat. No.:	B7853725

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed examination of the molecular weight of **Benzyltrimethylammonium tribromide**, a versatile reagent utilized in various chemical syntheses. This document is intended to serve as a comprehensive resource for professionals in research and development who require precise and reliable data for their work.

Chemical Identity and Formula

Benzyltrimethylammonium tribromide is a quaternary ammonium salt that is frequently employed as a brominating agent and phase-transfer catalyst in organic synthesis. For the purposes of this guide, we will focus on the most commonly referenced form of this compound, which has the molecular formula $C_{10}H_{16}Br_3N$ ^{[1][2]}.

It is important to note that variations in nomenclature can sometimes lead to ambiguity. While the aforementioned formula is widely accepted, other molecular formulas are occasionally attributed to this name. However, $C_{10}H_{16}Br_3N$ is the formula consistently cited in major chemical supplier catalogs and databases for the compound with CAS number 111865-47-5^{[1][2]}.

Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **Benzyltrimethylammonium tribromide** ($C_{10}H_{16}Br_3N$) is based on the standard atomic weights of Carbon (C), Hydrogen (H), Bromine (Br), and Nitrogen (N).

The standard atomic weights, as recognized by the International Union of Pure and Applied Chemistry (IUPAC), are used for this calculation. These values represent a weighted average of the masses of the naturally occurring isotopes of each element.

The elemental composition and the resulting molecular weight are summarized in the table below.

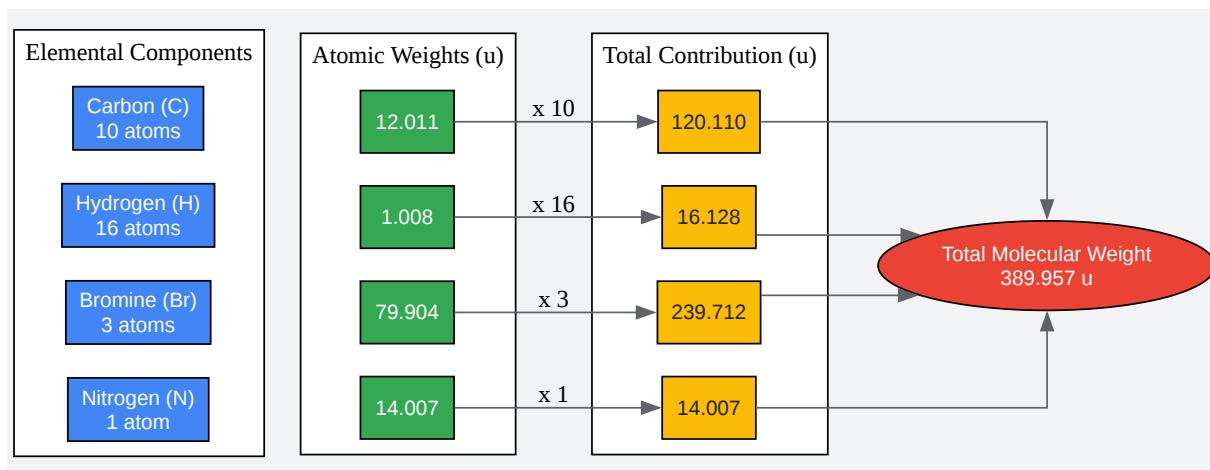
Data Presentation: Elemental Composition and Molecular Weight

Element	Symbol	Quantity	Standard Atomic Weight (u)	Total Contribution to Molecular Weight (u)
Carbon	C	10	12.011 ^{[3][4]}	120.110
Hydrogen	H	16	1.008 ^{[5][6]}	16.128
Bromine	Br	3	79.904 ^{[7][8][9]}	239.712
Nitrogen	N	1	14.007 ^{[10][11]}	14.007
Total		389.957		

Based on this calculation, the molecular weight of **Benzyltrimethylammonium tribromide** is 389.96 g/mol ^[12]. This value is consistent with the information provided by major chemical suppliers and databases^{[1][2]}.

Visualization of Molecular Weight Calculation

To further elucidate the relationship between the elemental components and the final molecular weight, the following diagram illustrates the logical flow of the calculation.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. Benzyltrimethylammonium Tribromide [Brominating Reagent] | C₁₀H₁₆Br₃N | CID 2756663 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. webqc.org [webqc.org]
- 4. Carbon | C (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. accessscience.com [accessscience.com]
- 6. Hydrogen - Wikipedia [en.wikipedia.org]
- 7. quora.com [quora.com]
- 8. byjus.com [byjus.com]

- 9. Bromine - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 10. britannica.com [britannica.com]
- 11. Nitrogen - Wikipedia [en.wikipedia.org]
- 12. Benzyltrimethylammonium tribromide | 111865-47-5 [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Molecular Weight of Benzyltrimethylammonium Tribromide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7853725#benzyltrimethylammonium-tribromide-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com